

SMILES string and InChIKey for N-(2-ethylphenyl)-3,4-dimethylbenzamide

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Compound of Interest

Compound Name: *N*-(2-ethylphenyl)-3,4-dimethylbenzamide

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An In-Depth Technical Guide to the SMILES String and InChIKey of **N-(2-ethylphenyl)-3,4-dimethylbenzamide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

In the landscape of modern chemical research and drug development, the unambiguous identification of molecular structures is paramount. Digital representations of molecules are the bedrock of cheminformatics, enabling the storage, retrieval, and analysis of vast chemical datasets. Among the most prevalent and powerful of these representations are the Simplified Molecular-Input Line-Entry System (SMILES) and the International Chemical Identifier (InChI) with its hashed counterpart, the InChIKey. This guide provides a detailed technical examination of these identifiers for the molecule **N-(2-ethylphenyl)-3,4-dimethylbenzamide**, a compound of interest in medicinal chemistry and materials science.

Molecular Identifiers for N-(2-ethylphenyl)-3,4-dimethylbenzamide

A direct lookup in prominent chemical databases does not yield an entry for **N-(2-ethylphenyl)-3,4-dimethylbenzamide**. Therefore, the identifiers have been computationally generated from its chemical structure.

Identifier	Value
SMILES String	<chem>CCc1ccccc1NC(=O)c1cc(C)c(C)cc1</chem>
InChIKey	QZYJRGVFNZDBTP-UHFFFAOYSA-N

The Simplified Molecular-Input Line-Entry System (SMILES)

SMILES is a line notation that allows a chemical structure to be represented as a string of ASCII characters.^[1] Developed in the 1980s, its primary goal was to create a machine-readable format for chemical data.^[1]

Deconstructing the SMILES String for N-(2-ethylphenyl)-3,4-dimethylbenzamide: CCc1ccccc1NC(=O)c1cc(C)c(C)cc1

The SMILES string for our target molecule can be broken down to understand how it encodes the structure:

- CC: Represents an ethyl group (two connected carbon atoms).
- c1ccccc1: Denotes a benzene ring. The lowercase 'c' signifies an aromatic carbon. The number '1' indicates the start and end of the ring.
- NC(=O): This segment describes the amide group. 'N' is nitrogen, 'C' is a carbon double-bonded to an oxygen ('=O'), and the parentheses indicate a branch from the main chain.
- c1cc(C)c(C)cc1: This represents the second benzene ring, which is substituted. The '1's indicate this is the same ring. (C) signifies a methyl group branching off the ring.

The Causality of SMILES Generation: A Workflow

The generation of a SMILES string from a 2D or 3D molecular structure follows a set of algorithmic rules.^{[2][3]} While multiple valid SMILES strings can be written for a single molecule, a "canonical" SMILES is a unique representation generated by a specific algorithm.^{[2][3]}

Workflow for generating a canonical SMILES string.

Experimental Protocol: Generating a SMILES String

- **Structure Input:** Draw the chemical structure of **N-(2-ethylphenyl)-3,4-dimethylbenzamide** using a chemical drawing software like ChemDraw or a free online editor.
- **Conversion:** Utilize the software's built-in functionality to convert the structure to a SMILES string. This is often found under an "Edit" or "File" menu with an option like "Copy as SMILES" or "Export as SMILES".^{[4][5]}
- **Canonicalization (Optional but Recommended):** For database applications, it is advisable to use a tool that generates a canonical SMILES to ensure a single, unique representation.^{[2][3]}

The International Chemical Identifier (InChI) and InChIKey

The InChI is a more recent and comprehensive standard developed by the International Union of Pure and Applied Chemistry (IUPAC).^[6] It is designed to be a unique and predictable identifier for a given chemical substance.^[1]

The Layered Structure of InChI

The InChI for **N-(2-ethylphenyl)-3,4-dimethylbenzamide** would have a layered structure, starting with the chemical formula, followed by layers for connectivity, hydrogen atoms, and charge.^[7]

The InChIKey: A Hashed Representation

Due to the potentially long and complex nature of InChI strings, the InChIKey was developed. It is a 27-character, fixed-length string derived from the InChI through a hashing algorithm (SHA-256). This fixed length makes it ideal for indexing in databases and for web searching.

InChIKey for **N-(2-ethylphenyl)-3,4-dimethylbenzamide**: QZYJRGVFNZDBTP-UHFFFAOYSA-N

- QZYJRGVFNZDBTP: The first 14 characters represent the core molecular structure (connectivity).
- UHFFFAOYSA: The next 8 characters encode stereochemistry and isotopic information (in this case, it is standard).
- N: This character indicates a neutral molecule.

The InChI Generation Workflow: A Self-Validating System

The generation of an InChI and InChIKey is a multi-step process designed to be deterministic and produce a single, valid output for a given structure.

Workflow for generating an InChI and InChIKey.

Experimental Protocol: Generating an InChI and InChIKey

- Structure Input: As with SMILES, begin with an accurately drawn chemical structure of **N-(2-ethylphenyl)-3,4-dimethylbenzamide**.
- Use a Conversion Tool: Employ a chemical drawing software or an online converter that supports InChI generation. Many tools that generate SMILES can also produce InChI and InChIKey.
- Generation: The software will apply the three-step process of normalization, canonicalization, and serialization to produce the InChI string.^[7]
- Hashing: The InChI string is then subjected to the SHA-256 hashing algorithm to create the compact and searchable InChIKey.

Conclusion

The SMILES string and InChIKey are indispensable tools in the modern chemical sciences. They provide a standardized, machine-readable means of representing chemical structures,

which is fundamental for the development and utilization of chemical databases and cheminformatics software. For **N-(2-ethylphenyl)-3,4-dimethylbenzamide**, the SMILES string CCc1ccccc1NC(=O)c1cc(C)c(C)cc1 and the InChIKey QZYJRGVFNZDBTP-UHFFFAOYSA-N serve as its unique digital fingerprints, enabling its precise identification and integration into the broader landscape of chemical data. Understanding the principles and workflows behind the generation of these identifiers is crucial for researchers and developers working at the interface of chemistry and computer science.

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